

Personal protective equipment for handling 1-methyl-1H-pyrazole-5-carbaldehyde

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Compound of Interest

Compound Name: 1-methyl-1H-pyrazole-5-carbaldehyde

Cat. No.: B1310943

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Essential Safety and Handling Guide for 1-methyl-1H-pyrazole-5-carbaldehyde

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **1-methyl-1H-pyrazole-5-carbaldehyde**. It is intended for researchers, scientists, and drug development professionals to ensure safe and compliant use of this chemical in a laboratory setting.

Hazard Identification and Classification

1-methyl-1H-pyrazole-5-carbaldehyde is classified with the following hazards:

- Acute Oral Toxicity, Category 4 (H302): Harmful if swallowed.[1][2]
- Skin Irritation, Category 2 (H315): Causes skin irritation.[1][2]
- Serious Eye Irritation, Category 2 (H319): Causes serious eye irritation.[1]
- Skin Sensitization, Category 1 (H317): May cause an allergic skin reaction.[2]
- Specific Target Organ Toxicity — Single Exposure, Category 3 (H335): May cause respiratory irritation.[1][2]

The signal word for this chemical is Warning.[1][2]

Physicochemical and Safety Data

A summary of key quantitative data for **1-methyl-1H-pyrazole-5-carbaldehyde** is presented below for easy reference.

Property	Value	Reference
Molecular Formula	C ₅ H ₆ N ₂ O	[2]
Molecular Weight	110.11 g/mol	[2]
Appearance	Colorless Liquid	[1]
Density	1.118 g/mL at 25 °C	[2]
Flash Point	66.6 °C / 151.9 °F	[2]
Storage Class	Combustible liquids	[2]

Personal Protective Equipment (PPE)

Adherence to proper PPE protocols is mandatory to minimize exposure risks. Engineering controls, such as ensuring adequate ventilation and the proximity of eyewash stations and safety showers, should be in place.[1] All operations involving this chemical should ideally be carried out in a certified chemical fume hood.[3]

PPE Category	Recommended Equipment	Rationale and Best Practices
Eye and Face Protection	Chemical safety goggles or a full-face shield. [4] [5]	To prevent contact with the eyes from splashes. Standard safety glasses are not sufficient.
Skin Protection	Chemically resistant gloves (e.g., nitrile), a flame-resistant lab coat, full-length pants, and closed-toe shoes. [3] [5]	Prevents skin contact, irritation, and potential sensitization. [1] [2] Gloves should be inspected before use and disposed of after handling the chemical. [4]
Respiratory Protection	Use in a well-ventilated area is crucial. [1] If ventilation is inadequate or in the event of a spill, a NIOSH-approved respirator with an appropriate cartridge should be used. [3] [5]	To avoid inhalation of vapors, which can cause respiratory irritation. [1] [2]

Operational and Disposal Plans

A systematic approach to handling **1-methyl-1H-pyrazole-5-carbaldehyde** from receipt to disposal is critical for laboratory safety.

Safe Handling Procedures

- Preparation: Before handling, ensure all necessary PPE is worn correctly and that an emergency eyewash station and safety shower are accessible.[\[1\]](#)
- Handling: Handle the chemical in a well-ventilated area, preferably within a chemical fume hood.[\[3\]](#) Avoid contact with skin, eyes, and clothing.[\[3\]](#) Do not eat, drink, or smoke in the handling area.[\[1\]](#)
- Storage: Keep the container tightly closed in a dry, cool, and well-ventilated place.[\[1\]](#) It is recommended to keep the chemical refrigerated.[\[1\]](#)

- Hygiene: Wash hands thoroughly after handling the chemical, before breaks, and at the end of the workday.[1] Remove and wash contaminated clothing before reuse.[1]

Disposal Plan

Treat **1-methyl-1H-pyrazole-5-carbaldehyde** and any contaminated materials as hazardous chemical waste.[6][7]

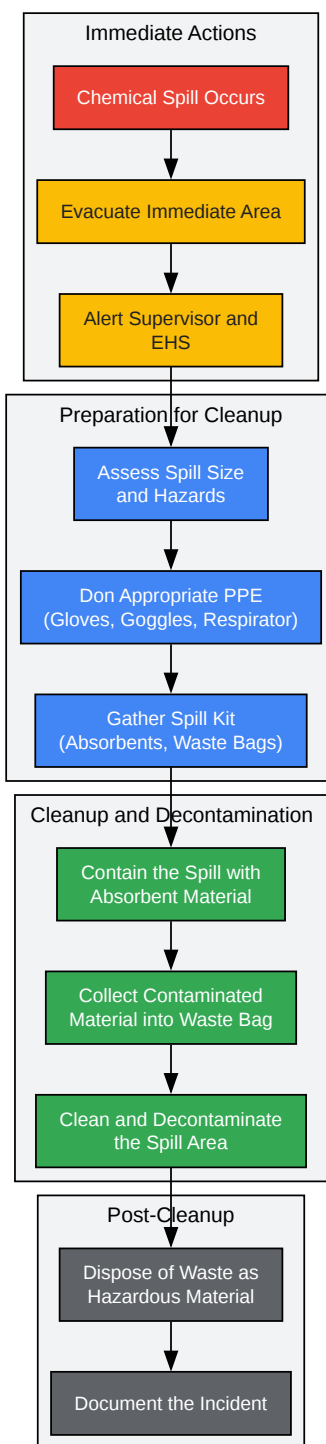
- Waste Segregation: Do not mix this chemical waste with other waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) department. [6][7]
- Waste Collection:
 - Solid Waste: Collect any contaminated solids (e.g., absorbent pads, weighing paper, gloves) in a clearly labeled, sealable, and chemically compatible waste container.[6][7]
 - Liquid Waste: Collect solutions containing **1-methyl-1H-pyrazole-5-carbaldehyde** in a dedicated, sealed, and clearly labeled container for liquid chemical waste.[7]
- Labeling: The waste container must be clearly labeled with "Hazardous Waste," the chemical name, and associated hazards.[8]
- Storage of Waste: Store sealed waste containers in a designated, well-ventilated chemical waste storage area, away from incompatible materials.[7]
- Professional Disposal: Arrange for a licensed professional waste disposal service to collect and dispose of the chemical waste, likely through high-temperature incineration.[6] Never dispose of this chemical down the drain.[7]

Emergency Procedures

- Spill: In case of a spill, evacuate the area.[5] Wear appropriate PPE, including respiratory protection, before attempting to clean up.[4] Absorb the spill with an inert material (e.g., dry sand or earth) and place it into a chemical waste container for disposal.[5]
- Skin Contact: Wash the affected area immediately with plenty of soap and water for at least 15 minutes.[1] If skin irritation occurs, seek medical attention.[1]

- Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes.[\[1\]](#) If eye irritation persists, get medical attention.[\[1\]](#)
- Inhalation: Remove the person to fresh air and keep them comfortable for breathing.[\[1\]](#) Call a poison center or doctor if you feel unwell.[\[1\]](#)
- Ingestion: Rinse the mouth with water.[\[1\]](#) Do NOT induce vomiting.[\[1\]](#) Call a poison center or doctor if you feel unwell.[\[1\]](#)

Workflow for Handling a Chemical Spill

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Caption: Workflow for the proper handling of a chemical spill.

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